

# Application Notes: Western Blot Analysis of CYR61 Protein Expression

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## Introduction

Cysteine-rich angiogenic inducer 61 (CYR61 or CCN1) is a matricellular protein critical in diverse biological processes, including cell proliferation, adhesion, migration, and angiogenesis.[1][2] Its expression is implicated in the progression of various cancers, making it a significant target for research and drug development.[3][4] Western blotting is a fundamental technique to detect and quantify CYR61 protein expression levels in cell and tissue samples, providing valuable insights into its regulation and function. This document provides a detailed protocol and application notes for the successful Western blot analysis of CYR61.

## Key Applications

- **Cancer Biology:** Studying the differential expression of CYR61 in tumor tissues versus normal tissues.[4][5][6]
- **Drug Development:** Assessing the effect of therapeutic agents on CYR61 expression.
- **Signal Transduction:** Investigating the role of CYR61 in various signaling pathways.[7][8][9]

- Wound Healing and Fibrosis: Examining the involvement of CYR61 in tissue repair and fibrotic diseases.[2]

## Quantitative Data Summary

The following tables summarize quantitative data from representative studies that have utilized Western blotting to analyze CYR61 expression.

Table 1: Antibody Dilutions for CYR61 Western Blot

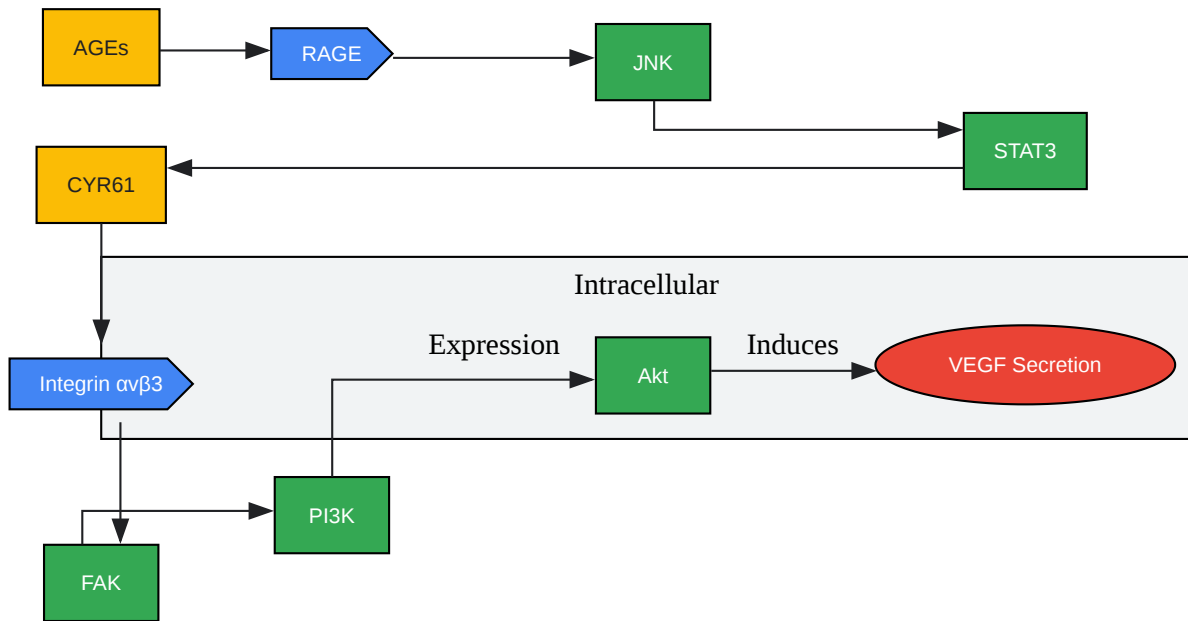
Antibody Product Code	Host Species	Recommended Dilution	Reference
26689-1-AP	Rabbit	1:1000 - 1:4000	[10]
67656-1-Ig	Mouse	1:5000 - 1:20000	[11]
#11952	Rabbit	Not specified	[1]
#14479 (D4H5D)	Rabbit	1:1000	[12]
ab80112	Mouse	1:1000	[6]

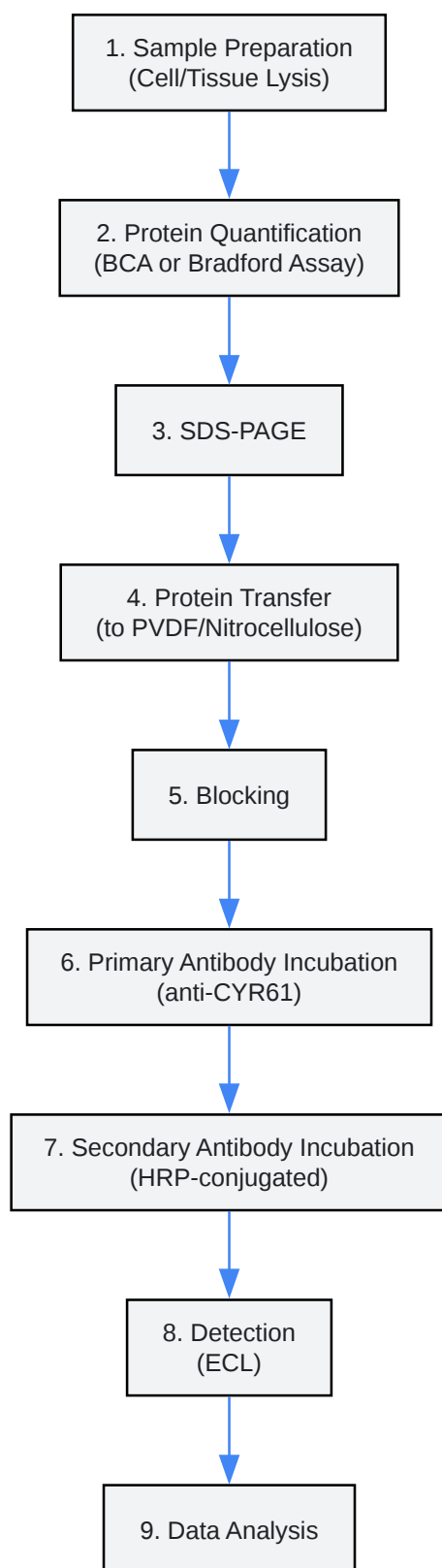
Table 2: CYR61 Expression Changes in Response to Treatment

Cell Line	Treatment	Change in CYR61 Expression	Reference
B16	0.3 µg/ml epirubicin (48h)	Increased	[5]
B16	103 IU/ml IFN-α (48h)	No significant change	[5]
MDA-MB-231	Metapristone (0, 10, 50, 75 µM)	Dose-dependent decrease	[13]
HCT116	HMPsNE (3-MST inhibitor)	Downregulated	[14]
HCCLM3 / HLE	TGF-β1 (2.5 ng/ml)	Increased	[15]

## Signaling Pathways and Experimental Workflow

Below are diagrams illustrating a key signaling pathway involving CYR61 and the general workflow for Western blot analysis.





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